

# Commercial availability and suppliers of 2-Oxazolidinone, 5,5-dimethyl-

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Oxazolidinone, 5,5-dimethyl-

Cat. No.: B3025506

[Get Quote](#)

An In-depth Technical Guide to the Commercial Availability and Sourcing of **2-Oxazolidinone, 5,5-dimethyl-**

## Introduction: Identifying the Core Synthetic Building Block

**2-Oxazolidinone, 5,5-dimethyl-** (CAS No. 1121-83-1) is a heterocyclic organic compound that serves as a valuable intermediate and building block in synthetic organic chemistry and pharmaceutical development.<sup>[1]</sup> Its structural motif is a derivative of the broader 2-oxazolidinone class, a scaffold renowned for its utility in asymmetric synthesis and its presence in potent pharmaceuticals, most notably the antibiotic Linezolid.<sup>[2]</sup>

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the commercial landscape for **2-Oxazolidinone, 5,5-dimethyl-**. We will delve into its chemical identity, key applications that drive its demand, the ecosystem of suppliers, and a strategic workflow for its procurement and quality verification. Our focus is to bridge the gap between identifying a synthetic need and confidently sourcing a high-quality, well-characterized starting material.

It is critical to distinguish this compound from the structurally similar 5,5-Dimethyl-2,4-oxazolidinedione (CAS No. 695-53-4), also known as Dimethadione. While both are 5,5-dimethyl substituted heterocycles, the dione possesses an additional carbonyl group at the C4

position, giving it distinct chemical properties and applications. This guide will focus exclusively on **2-Oxazolidinone, 5,5-dimethyl-** (CAS 1121-83-1).

## Compound Identification and Characterization

Before initiating any sourcing activity, it is imperative to have a precise definition of the target molecule. The fundamental properties of **2-Oxazolidinone, 5,5-dimethyl-** are summarized below.

Identifier	Value	Source
IUPAC Name	5,5-dimethyl-1,3-oxazolidin-2-one	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	1121-83-1	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	115.13 g/mol	
Physical Form	Solid	
InChIKey	OGUQHFXVADNTBU-UHFFFAOYSA-N	
Synonyms	5,5-Dimethyloxazolidin-2-one	<a href="#">[1]</a>

## Applications in Research and Drug Development

The demand for **2-Oxazolidinone, 5,5-dimethyl-** is primarily driven by its utility as a synthetic intermediate.[\[1\]](#) While not as extensively studied as chiral Evans auxiliaries, its rigid, gem-disubstituted scaffold makes it a useful precursor for more complex molecules in several key areas:

- **Pharmaceutical Intermediates:** The oxazolidinone core is a privileged structure in medicinal chemistry.[\[1\]](#)[\[4\]](#) This compound can be used to introduce the 5,5-dimethyl-1,3-oxazolidin-2-one moiety into larger molecules during the synthesis of novel therapeutic agents.
- **Synthetic Organic Chemistry:** It serves as a reagent for creating more elaborate molecular architectures.[\[1\]](#) The nitrogen atom can be functionalized, and the core structure can be

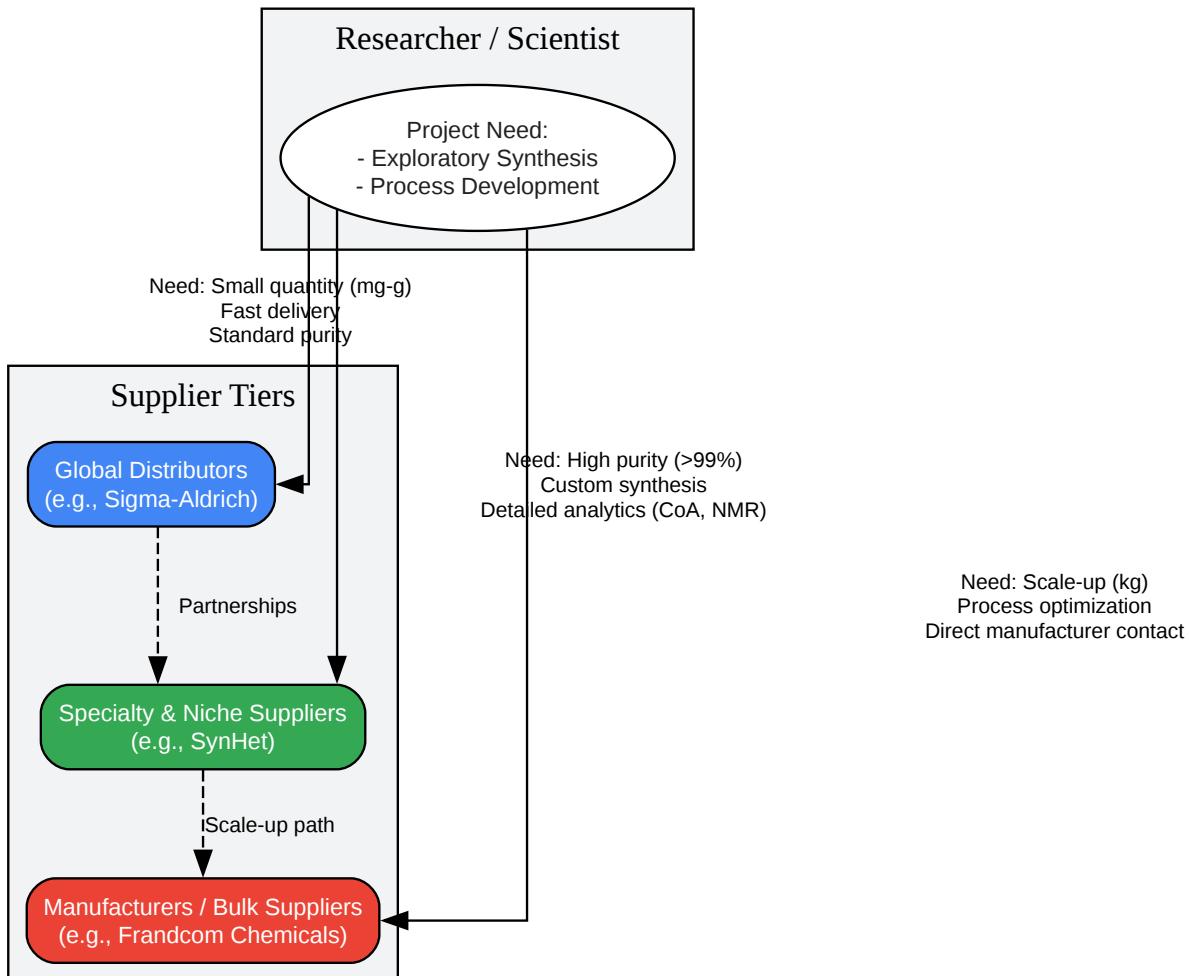
modified to build libraries of compounds for screening in drug discovery programs.

- Agrochemical Research: Similar to pharmaceuticals, the development of new pesticides and herbicides often involves the exploration of novel heterocyclic scaffolds, for which this compound can serve as a starting point.

The causality behind its selection in a synthetic route often relates to the steric hindrance provided by the gem-dimethyl group at the C5 position, which can influence the stereochemical outcome of reactions at adjacent positions if further functionalized.

## Commercial Availability and Supplier Landscape

The supplier ecosystem for **2-Oxazolidinone, 5,5-dimethyl-** can be segmented into distinct tiers, each catering to different needs in terms of scale, purity, and documentation.

[Click to download full resolution via product page](#)

Caption: Supplier landscape for sourcing research chemicals.

**Tier 1: Global Distributors & Catalog Companies** These suppliers are the primary source for researchers requiring small quantities (mg to g) for initial screening and methodology development.

- Sigma-Aldrich (Merck): A leading global supplier that lists **2-Oxazolidinone, 5,5-dimethyl-** (CAS 1121-83-1), often through its network of partners like ChemScene. They provide easy online ordering, standard purity grades (e.g., 97%), and readily available safety documentation.

- Fisher Scientific (Thermo Scientific Chemicals): Similar to Sigma-Aldrich, they offer a wide range of research chemicals and are a common source for academic and industrial labs.

**Tier 2: Specialty and Niche Suppliers** These companies often focus on specific chemical classes or services, such as custom synthesis or high-purity compounds. They are an excellent choice when standard catalog grades are insufficient.

- SynHet: Positions itself as a manufacturer and supplier of 5,5-Dimethyloxazolidin-2-one, offering high purity (>99%) pharma-grade material.[\[1\]](#) They notably offer synthesis on demand and a comprehensive suite of analytical services (LCMS, GCMS, HPLC, NMR), which is critical for process development and GMP-track projects.[\[1\]](#)
- Universal Biologicals & Rhenium Bio Science: These distributors often list products from other specialized manufacturers like ChemScene or Angene, providing an alternative procurement channel.[\[5\]](#)[\[6\]](#)

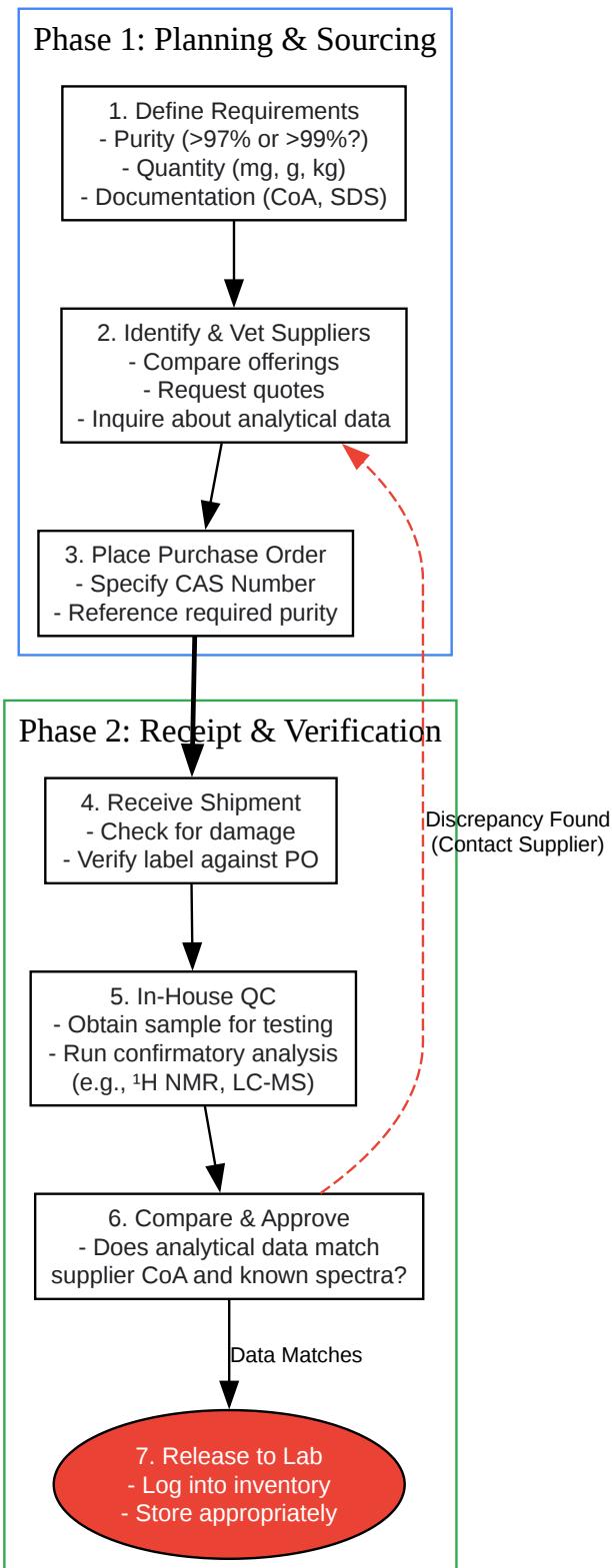
**Tier 3: Bulk Manufacturers and Trading Platforms** For process scale-up and commercial production, direct engagement with manufacturers or chemical trading platforms is necessary.

- Frandcom Chemicals: This company is a division of Frandcom Industrial Limited, specializing in the R&D, production, and sales of fine chemicals, and lists the related dione, indicating capabilities in this area of chemistry.[\[7\]](#)
- Online B2B Platforms (e.g., Tradeindia): These platforms connect buyers with various manufacturers and suppliers, often for larger quantities.

Supplier Category	Representative Supplier(s)	Typical Scale	Purity Grades	Key Features
Global Distributors	Sigma-Aldrich (Merck)	mg - 25 g	≥97%	Rapid delivery, extensive catalog, easy ordering.
Specialty Suppliers	SynHet[1]	g - kg	>99% (Pharma Grade)	Synthesis on demand, detailed analytical data, high purity.
Niche Distributors	Rhenium Bio Science[5], Universal Biologicals[6]	mg - g	≥97%	Access to products from specialized manufacturers.

## Strategic Procurement and Quality Verification Workflow

A robust procurement process is a self-validating system. The specifications defined at the outset must be verified upon receipt to ensure the integrity of the experimental work that follows.



[Click to download full resolution via product page](#)

Caption: A self-validating procurement workflow for research chemicals.

### Step-by-Step Methodology:

- Define Requirements: The first and most critical step is defining the exact specifications needed for your experiment. For early-stage discovery, a 97% purity might suffice.[5] For late-stage development or synthesis of a final compound, >99% purity with a detailed Certificate of Analysis (CoA) is necessary.[1]
- Identify and Vet Suppliers: Based on the requirements, select a supplier tier. For high-purity needs, contact a supplier like SynHet and request a preliminary CoA for the lot you would be purchasing.[1] For standard research quantities, a global distributor is efficient.
- Place Purchase Order: Clearly state the chemical name, CAS number (1121-83-1), required purity, and quantity on the purchase order.
- Receive and Inspect: Upon arrival, visually inspect the packaging. Ensure the container label matches the purchase order and the supplier's CoA.
- In-House Quality Control (QC): This is the cornerstone of a self-validating protocol. A small sample of the received material should be taken for internal analysis.
  - Causality: The choice of technique depends on its ability to confirm identity and purity. A  $^1\text{H}$  NMR spectrum is excellent for confirming the chemical structure, while an LC-MS or GC-MS can provide a more accurate assessment of purity. Suppliers like SynHet explicitly mention using these techniques for their own analysis.[1]
- Compare and Approve: The data from the in-house QC must be compared against the supplier's CoA and reference spectra from databases like PubChem.[3] If the data align, the material is approved. If there is a significant discrepancy (e.g., unexpected peaks in the NMR, lower purity than specified), the material should be quarantined, and the supplier contacted immediately.
- Release to Laboratory: Once approved, the material is formally logged into the chemical inventory system and stored according to the Safety Data Sheet (SDS) recommendations, typically at room temperature.

## Conclusion

**2-Oxazolidinone, 5,5-dimethyl-** is an accessible synthetic building block available through a multi-tiered global supply chain. For researchers and drug development professionals, the key to successful procurement lies not just in finding a vendor, but in executing a strategic sourcing plan. By aligning the choice of supplier with the specific requirements of the scientific work—from the high-purity demands of process chemistry to the rapid-delivery needs of exploratory research—and implementing a rigorous, self-validating QC workflow upon receipt, one can ensure the integrity and reproducibility of their synthetic endeavors.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5,5-Dimethyloxazolidin-2-one [synhet.com]
- 2. 2-Oxazolidinone - Wikipedia [en.wikipedia.org]
- 3. 2-Oxazolidinone, 5,5-dimethyl- | C5H9NO2 | CID 136892 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]
- 5. rheniumshop.co.il [rheniumshop.co.il]
- 6. universalbiologicals.com [universalbiologicals.com]
- 7. 5,5-dimethyl-2,4-oxazolidinedione Cas No: 695-53-4 at Best Price in Zibo | Frandcom Chemicals [tradeindia.com]
- To cite this document: BenchChem. [Commercial availability and suppliers of 2-Oxazolidinone, 5,5-dimethyl-]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3025506#commercial-availability-and-suppliers-of-2-oxazolidinone-5-5-dimethyl>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)